

Dissolving Chmfl-48 for Experimental Use: Application Notes and Protocols

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Compound of Interest

Compound Name: Chmfl-48

Cat. No.: B15610793

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the dissolution of **Chmfl-48**, a potent, orally active inhibitor of BCR-ABL kinase. These guidelines are intended to assist researchers in preparing **Chmfl-48** for various experimental applications, including in vitro kinase assays, cell-based assays, and in vivo studies.

Physicochemical Properties and Solubility

Chmfl-48 is a small molecule inhibitor targeting wild-type BCR-ABL and its various imatinib-resistant mutants. To ensure accurate and reproducible experimental results, proper dissolution and handling are critical. The following table summarizes the known solubility of **Chmfl-48** in common laboratory solvents.

Solvent	Solubility	Concentration	Source
Dimethyl Sulfoxide (DMSO)	Soluble	≥ 10 mM	Vendor Data
Ethanol	Information Not Available	-	-
Water	Information Not Available	-	-
PEG300, Tween-80, Saline	Used as a vehicle for in vivo studies	5 mg/mL	Lu T, et al., 2021

Note: It is highly recommended to perform small-scale solubility tests before preparing large volumes of stock solutions.

Stock Solution Preparation and Storage

1. Preparation of a 10 mM DMSO Stock Solution:

- Materials:
 - Chmfl-48** powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile, amber microcentrifuge tubes or vials
 - Calibrated precision balance
 - Vortex mixer
- Protocol:
 - Allow the **Chmfl-48** powder to equilibrate to room temperature before opening the vial to prevent condensation.

- Weigh the desired amount of **Chmfl-48** powder using a precision balance. For example, to prepare 1 mL of a 10 mM stock solution (Molecular Weight: 573.61 g/mol), weigh out 5.7361 mg of **Chmfl-48**.
- Add the appropriate volume of anhydrous DMSO to the vial containing the **Chmfl-48** powder.
- Vortex the solution until the **Chmfl-48** is completely dissolved. Gentle warming in a water bath (37°C) may be used to aid dissolution if necessary.
- Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes to avoid repeated freeze-thaw cycles.

2. Storage of Stock Solutions:

- Store the DMSO stock solution at -20°C for short-term storage (up to 1-2 months).
- For long-term storage, it is recommended to store the aliquots at -80°C.
- Protect the stock solution from light.

Experimental Protocols

In Vitro Kinase Assays

For in vitro kinase assays, the **Chmfl-48** DMSO stock solution is typically diluted to the desired final concentration in the kinase assay buffer.

- Working Solution Preparation:
 - Thaw a single aliquot of the 10 mM **Chmfl-48** DMSO stock solution.
 - Perform serial dilutions of the stock solution in DMSO to create intermediate concentrations.
 - Further dilute the intermediate solutions into the final kinase assay buffer to achieve the desired working concentrations. The final concentration of DMSO in the assay should be kept low (typically $\leq 1\%$) to avoid solvent effects on enzyme activity.

Cell-Based Assays

For cell-based assays, it is crucial to determine the optimal working concentration through dose-response experiments.

- Working Solution Preparation:
 - Prepare a series of dilutions of the 10 mM **Chmfl-48** DMSO stock solution in cell culture medium.
 - Ensure the final concentration of DMSO in the cell culture medium is non-toxic to the cells being used (typically $\leq 0.5\%$). A vehicle control (medium with the same percentage of DMSO) should always be included in the experiment.

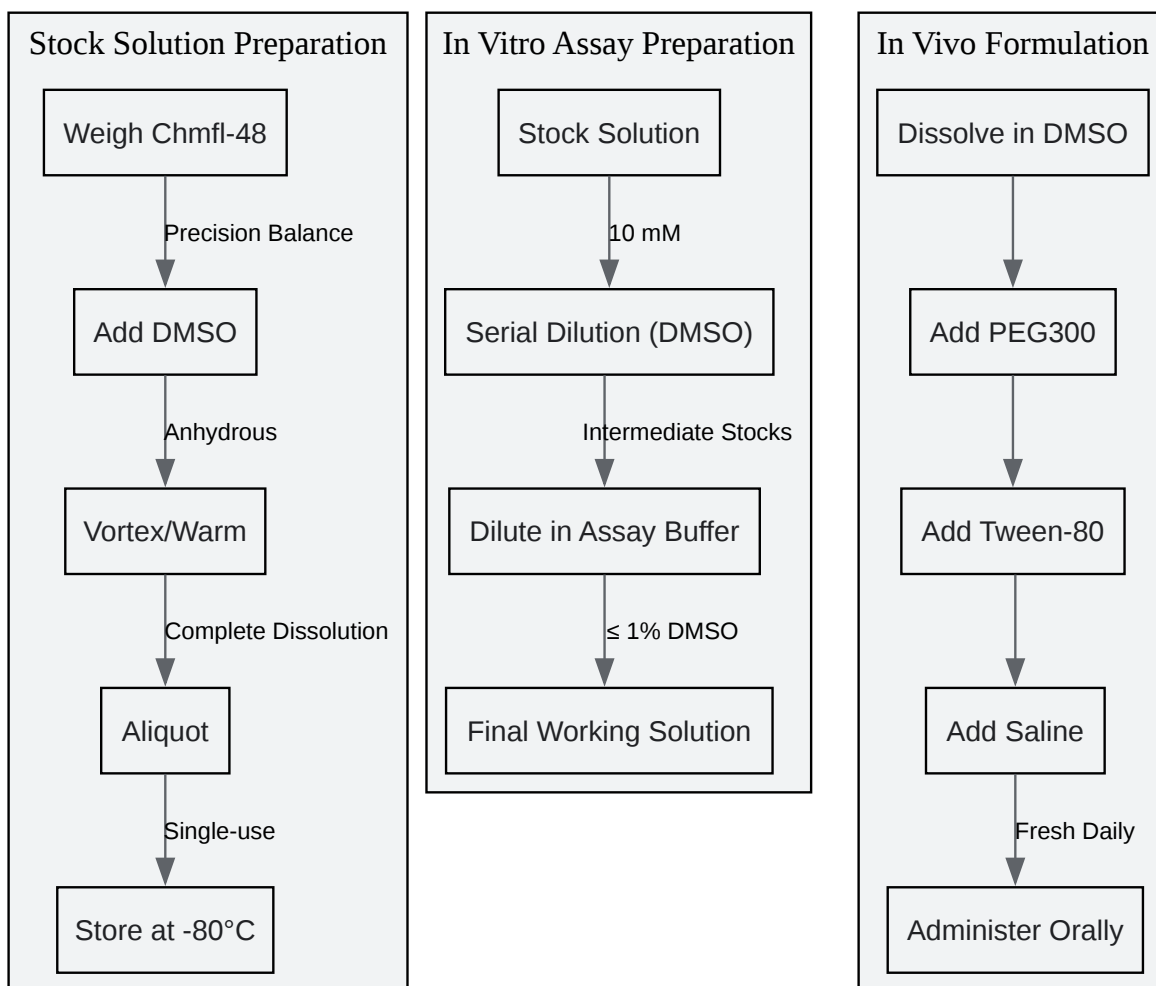
In Vivo Animal Studies

For in vivo studies in murine models, **Chmfl-48** has been administered orally. The following formulation has been reported:

- Vehicle Composition:
 - 5% DMSO
 - 30% PEG300
 - 5% Tween-80
 - 60% Saline
- Preparation of Dosing Solution (Example for a 5 mg/mL solution):
 - Dissolve the required amount of **Chmfl-48** in DMSO.
 - Add PEG300 and vortex until the solution is clear.
 - Add Tween-80 and vortex to mix.
 - Add saline to the final volume and vortex thoroughly to ensure a homogenous suspension.

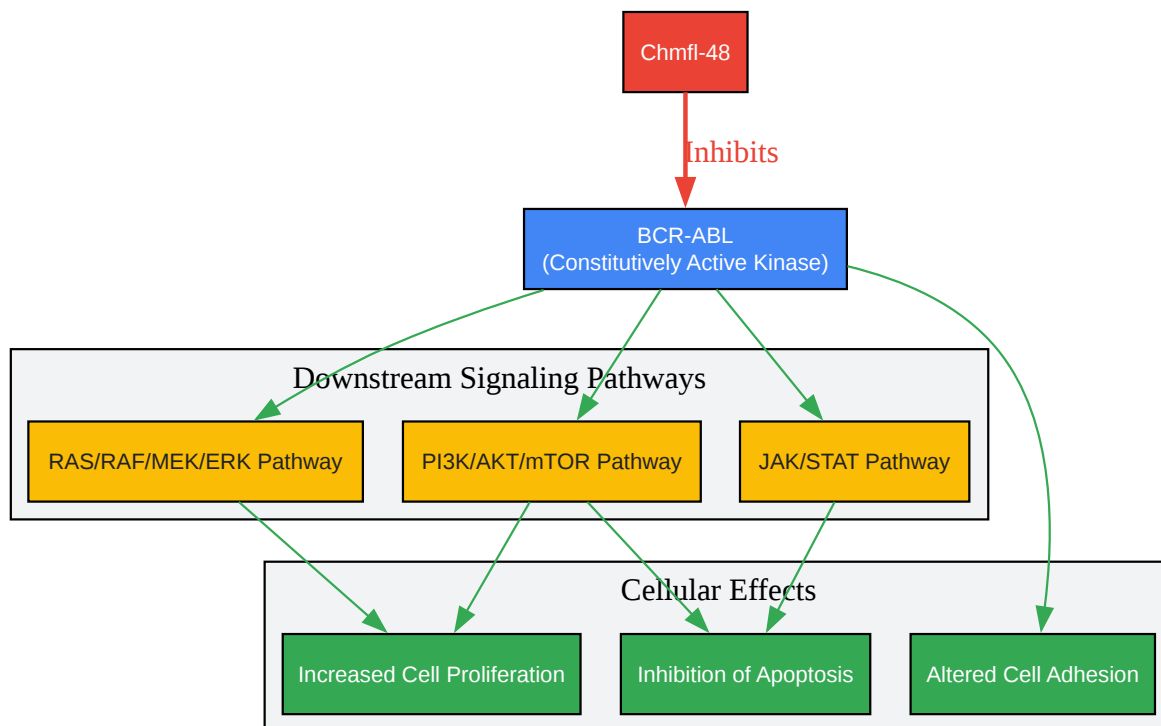
- The dosing solution should be prepared fresh daily.

Mandatory Visualizations



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Caption: Workflow for the preparation of **Chmfl-48** solutions for experimental use.



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Caption: Simplified BCR-ABL signaling pathway and the inhibitory action of **Chmfl-48**.

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